

# A Comprehensive Technical Guide to the Chemical Structure and Isomers of Phorone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dimethyl-2,5-heptadien-4-one

Cat. No.: B156642

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed exploration of the chemical structure, isomers, and key experimental protocols related to phorone (2,6-Dimethylhepta-2,5-dien-4-one). The information is presented to facilitate advanced research and development applications.

## Phorone: Core Chemical Structure

Phorone, a yellow crystalline solid with a characteristic geranium odor, is an  $\alpha,\beta$ -unsaturated ketone.<sup>[1]</sup> Its core chemical identity is defined by the following identifiers:

- IUPAC Name: 2,6-Dimethylhepta-2,5-dien-4-one<sup>[1]</sup>
- Molecular Formula: C<sub>9</sub>H<sub>14</sub>O<sup>[1]</sup>
- CAS Number: 504-20-1<sup>[1]</sup>
- Molecular Weight: 138.21 g/mol <sup>[2]</sup>

The structure of phorone features a seven-carbon chain with a ketone functional group at the fourth position and two double bonds, creating a conjugated system. This conjugation is responsible for its characteristic light absorption and reactivity.

Caption: Chemical structure of Phorone.

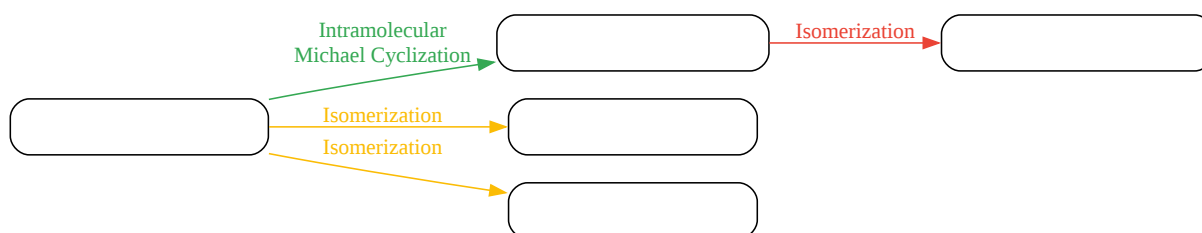
## Isomers of Phorone

Phorone has several structural and stereoisomers, with isophorone being the most commercially significant. The isomers differ in the arrangement of atoms and the position of double bonds, leading to distinct physical and chemical properties.

### Structural Isomers

The primary structural isomers of phorone include isophorone, which exists in  $\alpha$  and  $\beta$  forms, and other acyclic dienes.

- $\alpha$ -Isophorone (3,5,5-Trimethyl-2-cyclohexen-1-one): A cyclic  $\alpha,\beta$ -unsaturated ketone formed through an intramolecular Michael cyclization of phorone.[3] It is a colorless to yellowish liquid with a peppermint-like odor.[3]
- $\beta$ -Isophorone (3,5,5-Trimethyl-3-cyclohexen-1-one): An isomer of  $\alpha$ -isophorone where the double bond is not conjugated with the ketone. It exists in equilibrium with the  $\alpha$ -isomer.[3]
- 2,6-Dimethyl-1,5-heptadien-4-one: An acyclic isomer of phorone.[4]
- 2,6-Dimethyl-1,6-heptadien-4-one: Another acyclic isomer of phorone.[4]



[Click to download full resolution via product page](#)

Caption: Relationship between Phorone and its major isomers.

### Stereoisomerism

Due to the presence of double bonds, phorone can exist as geometric isomers (E/Z). The most stable and common form is the (E,E)-isomer. The cyclic structure of isophorone also introduces the possibility of stereoisomers.

## Quantitative Data of Phorone and Its Isomers

The following table summarizes the key physicochemical properties of phorone and its principal isomers for comparative analysis.

Property	Phorone	$\alpha$ -Isophorone	$\beta$ -Isophorone	2,6-Dimethyl-1,5-heptadien-4-one
CAS Number	504-20-1[1]	78-59-1[3]	471-01-2	5837-45-6[5]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O[1]	C <sub>9</sub> H <sub>14</sub> O[3]	C <sub>9</sub> H <sub>14</sub> O	C <sub>9</sub> H <sub>14</sub> O
Molecular Weight ( g/mol )	138.21[2]	138.21[3]	138.21	138.21
Melting Point (°C)	28[6]	-8.1[3]	-	-
Boiling Point (°C)	198-199[6]	215.3[3]	-	-
Density (g/cm <sup>3</sup> )	0.885[6]	0.922[3]	-	-

## Experimental Protocols

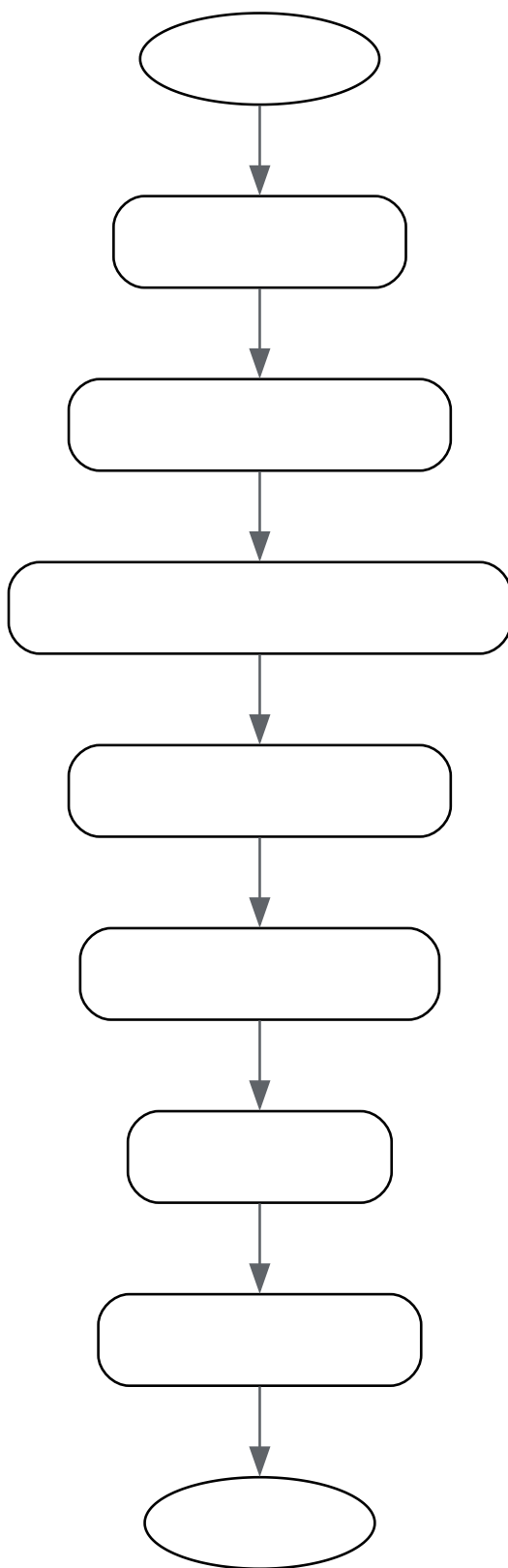
### Synthesis of Phorone from Acetone

Phorone is typically synthesized via an acid-catalyzed self-condensation of three molecules of acetone.[6]

Methodology:

- Reaction Setup: Acetone is cooled in an ice/salt bath.

- **Catalyst Addition:** Anhydrous hydrogen chloride gas is bubbled through the cooled acetone until saturation. The solution will change color to deep orange and then to deep violet upon standing.<sup>[7]</sup>
- **Reaction Time:** The reaction mixture is allowed to stand at room temperature for an extended period (e.g., three weeks) to facilitate the condensation reaction.<sup>[7]</sup>
- **Work-up:** The acidic solution is neutralized with a 10% aqueous sodium hydroxide solution.
- **Extraction and Purification:** The product is extracted with diethyl ether, washed with water, and dried over anhydrous magnesium sulfate. Phorone is then purified by distillation.<sup>[7]</sup>



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of Phorone.

## Synthesis of Isophorone from Phorone

Isophorone is produced by the intramolecular cyclization of phorone, typically under basic conditions.[3]

Methodology:

- **Reaction Setup:** Phorone is dissolved in a suitable solvent.
- **Catalyst Addition:** A base, such as potassium hydroxide, is added to the solution.
- **Reaction Conditions:** The mixture is heated to promote the cyclization reaction.
- **Purification:** The resulting isophorone is purified by fractional distillation.[8]

## Characterization of Phorone and its Isomers

Standard analytical techniques are employed for the characterization of phorone and its isomers.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** Used for the separation and identification of the different isomers in a mixture. The retention times and mass fragmentation patterns are unique to each isomer.[9]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide detailed structural information, allowing for the unambiguous assignment of protons and carbons in the different isomeric structures.[10][11]
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the characteristic functional groups. The C=O stretching frequency in the conjugated systems of phorone and  $\alpha$ -isophorone will differ from the non-conjugated ketone in  $\beta$ -isophorone.[12]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. tandfonline.com [tandfonline.com]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. 2,6-dimethyl-1,5-Heptadien-4-one | CAS#:5837-45-6 | Chemsrce [chemsrc.com]
- 6. Phorone - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. benchchem.com [benchchem.com]
- 9. researchgate.net [researchgate.net]
- 10. bmse001274 Isophorone at BMRB [bmrbl.io]
- 11. Isophorone(78-59-1) 1H NMR spectrum [chemicalbook.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Chemical Structure and Isomers of Phorone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156642#a-complete-guide-to-phorone-chemical-structure-and-isomers]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)